

Technical Guide: Physical Properties of 3-(Piperidin-1-yl)propan-1-amine

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Compound of Interest

Compound Name: 3-(Piperidin-1-yl)propan-1-amine

Cat. No.: B1294436

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Piperidin-1-yl)propan-1-amine, also known as 1-(3-Aminopropyl)piperidine, is a diamine compound with potential applications in pharmaceutical and chemical synthesis. Its molecular structure, featuring a piperidine ring and a primary amine connected by a propyl chain, imparts specific physicochemical characteristics that are crucial for its handling, reaction optimization, and potential biological activity. This document provides a comprehensive overview of the key physical properties of **3-(Piperidin-1-yl)propan-1-amine**, supported by generalized experimental protocols for their determination.

Core Physical Properties

The physical properties of **3-(Piperidin-1-yl)propan-1-amine** are summarized in the table below. These values are compiled from various chemical databases and supplier specifications.

| Property | Value | Units |
|--|--|-------------------|
| Molecular Formula | C ₈ H ₁₈ N ₂ | - |
| Molecular Weight | 142.24 | g/mol |
| Appearance | Colorless to pale yellow liquid | - |
| Boiling Point | 215.0 ± 8.0 | °C at 760 mmHg |
| Density | 0.9 ± 0.1 | g/cm ³ |
| Refractive Index | 1.480 | - |
| Flash Point | 77.9 ± 13.6 | °C |
| Solubility | Generally soluble in polar solvents like water and alcohols. | - |
| LogP (Octanol-Water Partition Coefficient) | 0.91 | - |

Experimental Protocols for Physical Property Determination

While specific experimental documentation for **3-(Piperidin-1-yl)propan-1-amine** is not publicly available, the following are detailed, standard methodologies for determining the key physical properties of liquid amines.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of small quantities of a liquid.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating mantle or Bunsen burner, and heat transfer fluid (e.g., mineral oil).
- Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with a heat transfer fluid, ensuring the rubber band or wire is above the liquid level.
- The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, heating is discontinued.
- As the apparatus cools, the bubbling will slow and eventually stop. The moment the liquid is drawn back into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.

Density Measurement (Vibrating Tube Densitometer)

Density is the mass per unit volume of a substance. A vibrating tube densitometer provides highly accurate density measurements for liquids.

- Apparatus: Vibrating tube densitometer, syringe for sample injection.
- Procedure:
 - The instrument is calibrated using fluids of known density, typically dry air and deionized water.
 - The sample, **3-(piperidin-1-yl)propan-1-amine**, is injected into the U-shaped oscillating tube within the instrument using a syringe.
 - The instrument measures the change in the oscillation frequency of the tube when filled with the sample. This frequency is directly related to the density of the liquid.

- The temperature of the sample cell is precisely controlled by the instrument.
- The density value is then calculated by the instrument's software and displayed.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

- Apparatus: Abbe refractometer, light source (typically a sodium lamp), dropper, and a constant temperature water bath.
- Procedure:
 - The refractometer is calibrated using a standard with a known refractive index, such as distilled water.
 - A few drops of the liquid sample are placed on the surface of the measuring prism using a dropper.
 - The illuminating prism is closed and locked.
 - The temperature is controlled by circulating water from a constant temperature bath through the prisms.
 - While looking through the eyepiece, the handwheel is adjusted until the boundary between the light and dark fields is centered on the crosshairs.
 - If a colored band is visible, the dispersion correction knob is adjusted to produce a sharp, achromatic borderline.
 - The refractive index is read directly from the instrument's scale.

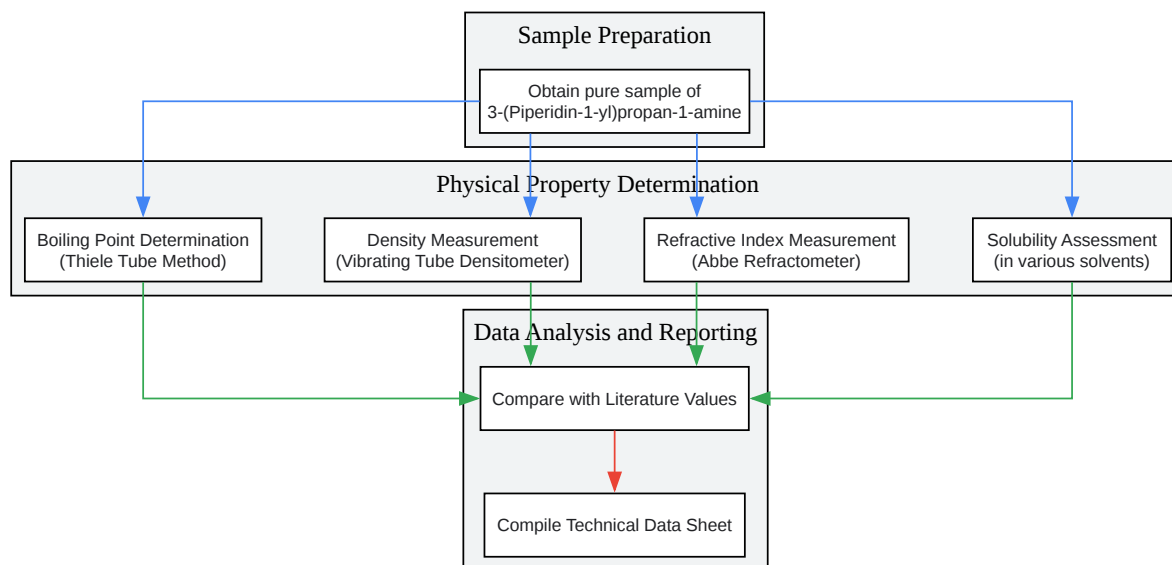
Solubility Assessment

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a liquid amine, its solubility in various solvents is a key characteristic.

- Apparatus: Test tubes, vortex mixer (optional), a range of solvents (e.g., water, ethanol, diethyl ether, hexane).
- Procedure:
 - A small, measured amount of **3-(piperidin-1-yl)propan-1-amine** (e.g., 0.1 mL) is added to a test tube.
 - A measured volume of the solvent (e.g., 2 mL) is added to the test tube.
 - The mixture is agitated vigorously (e.g., by flicking the test tube or using a vortex mixer) for a set period.
 - The mixture is then allowed to stand and is observed for homogeneity. If the liquid forms a single, clear phase, it is considered soluble. If two distinct layers are present or the mixture is cloudy, it is considered insoluble or partially soluble.
 - This process is repeated with a variety of polar and non-polar solvents to determine the solubility profile.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a liquid chemical compound like **3-(Piperidin-1-yl)propan-1-amine**.



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Caption: Workflow for Physical Property Characterization.

Conclusion

This technical guide provides essential physical property data for **3-(Piperidin-1-yl)propan-1-amine** and outlines the standard experimental methodologies for their determination. A thorough understanding of these properties is fundamental for the effective and safe use of this compound in research and development, particularly within the pharmaceutical and chemical industries. The provided workflow offers a systematic approach to the physical characterization of similar liquid amine compounds.

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